

Technical Support Center: Handling 1,1,2-Trifluoroethane Under Pressure

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Compound of Interest

Compound Name: 1,1,2-Trifluoroethane

Cat. No.: B1584508

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This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **1,1,2-Trifluoroethane** (HFC-143) in pressurized systems.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with handling **1,1,2-Trifluoroethane** under pressure?

A1: The primary hazards include:

- **High Pressure:** **1,1,2-Trifluoroethane** is a liquefied gas, and its pressure increases significantly with temperature.[1][2] This can lead to equipment failure and violent rupture of containers if not properly managed.[1]
- **Asphyxiation:** As a gas heavier than air, it can displace oxygen in poorly ventilated areas, leading to asphyxiation.[3]
- **Frostbite:** Direct contact with the liquid form can cause severe frostbite.[2][3]
- **Cardiac Sensitization:** At high concentrations, it may cause cardiac arrhythmias.[2]
- **Flammability:** While not flammable at ambient conditions, it can become flammable at elevated temperatures and pressures, especially in the presence of ignition sources. Use non-sparking tools and prevent electrostatic discharge.[4]

Q2: What personal protective equipment (PPE) is required when working with pressurized **1,1,2-Trifluoroethane**?

A2: The following PPE is mandatory:

- Eye Protection: Tightly fitting safety goggles with side-shields.[\[4\]](#)
- Hand Protection: Insulated, chemical-resistant gloves.[\[4\]](#)
- Body Protection: A lab coat or chemical-resistant apron. Fire/flame resistant and impervious clothing should be worn where significant exposure is possible.[\[4\]](#)
- Respiratory Protection: In case of inadequate ventilation or potential for high concentrations, a self-contained breathing apparatus (SCBA) is necessary.[\[4\]](#)

Q3: What are the signs of a leak in a pressurized system containing **1,1,2-Trifluoroethane**?

A3: Signs of a leak include:

- A hissing sound.
- The formation of frost or ice at the leak point due to rapid cooling from the evaporating liquid.
- A sudden drop in system pressure.
- The presence of a faint, sweetish odor (though odor is not a reliable indicator).
- In case of a large leak in a confined space, dizziness or other signs of oxygen deficiency in personnel.

Q4: What should I do in case of a leak?

A4: In the event of a leak:

- If it is safe to do so, close the main cylinder valve.
- Evacuate the immediate area.
- Ensure adequate ventilation to disperse the gas.

- If the leak is significant, evacuate the entire lab and notify emergency personnel.
- Do not re-enter the area until it has been determined to be safe by qualified personnel.

Q5: What materials are compatible with **1,1,2-Trifluoroethane** under pressure?

A5: While specific compatibility under high pressure and temperature should always be verified, general guidelines suggest the following:

- Metals: Stainless steel, brass, and Monel are generally compatible. Avoid reactive metals such as powdered aluminum, magnesium, and zinc.
- Polymers: PTFE, PEEK, and Kalrez® are often suitable. The compatibility of other elastomers and plastics should be carefully evaluated as they may swell or degrade.

Troubleshooting Guides

Issue 1: Unexpected Pressure Drop in the System

Possible Cause	Troubleshooting Steps
Leak in the system	1. Perform a leak test using a compatible leak detection solution (e.g., soapy water) or an electronic leak detector. 2. Check all fittings, connections, and valve stems. 3. Tighten any loose fittings. If a leak persists from a fitting, depressurize the system, and inspect the fitting for damage before re-tightening or replacing.
Temperature fluctuation	1. Monitor the ambient and system temperature. A decrease in temperature will cause a corresponding drop in vapor pressure. 2. If necessary, use a controlled heating system (e.g., a heating mantle with a temperature controller) to maintain a stable system temperature.
Inaccurate pressure reading	1. Verify the calibration of the pressure gauge against a known standard. 2. Ensure the pressure gauge is rated for the pressures being used.

Issue 2: Inability to Reach Desired System Pressure

Possible Cause	Troubleshooting Steps
Insufficient 1,1,2-Trifluoroethane in the cylinder	1. Check the weight of the cylinder to determine the amount of remaining liquid. 2. If the cylinder is nearly empty, the pressure will drop as the last of the liquid vaporizes. Replace with a full cylinder.
Low ambient temperature	1. The vapor pressure of 1,1,2-Trifluoroethane is dependent on temperature. If the ambient temperature is too low, the vapor pressure may not be sufficient to reach the desired system pressure. 2. Gently and controllably warm the cylinder using a water bath or a heating blanket with a temperature controller. Never apply direct flame or localized heat to the cylinder.
Regulator malfunction	1. Ensure the regulator is functioning correctly and is set to the desired output pressure. 2. If the regulator is faulty, replace it with a new, properly rated regulator.

Quantitative Data

Physical and Chemical Properties of 1,1,2-Trifluoroethane

Property	Value
Molecular Formula	C ₂ H ₃ F ₃
Molecular Weight	84.04 g/mol [4]
Boiling Point	5 °C (41 °F)
Melting Point	-84 °C (-119 °F)
Critical Temperature	188.45 °C (371.21 °F)
Critical Pressure	5241.00 kPa (760.1 psi)[5]

Estimated Vapor Pressure of **1,1,2-Trifluoroethane** at Various Temperatures

Temperature (°C)	Temperature (°F)	Estimated Vapor Pressure (kPa)	Estimated Vapor Pressure (psi)
0	32	87	12.6
10	50	129	18.7
20	68	186	27.0
30	86	261	37.9
40	104	359	52.1
50	122	484	70.2

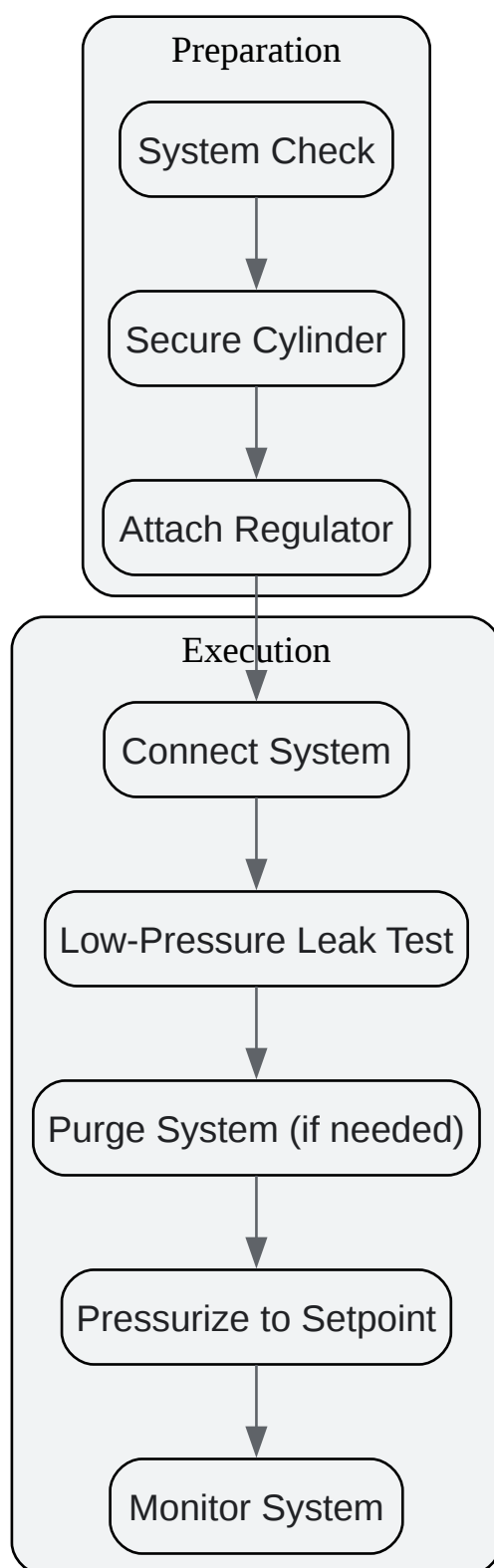
Note: These are estimated values and should be used as a guideline. Actual vapor pressure can vary with conditions.

Experimental Protocols & Visualizations

Protocol: Safely Pressurizing a Reaction Vessel with **1,1,2-Trifluoroethane**

- **System Check:** Ensure the entire high-pressure system, including the reaction vessel, tubing, valves, and fittings, is rated for the maximum expected operating pressure and is clean and dry.
- **Cylinder Securing:** Secure the **1,1,2-Trifluoroethane** cylinder in an upright position in a well-ventilated area.
- **Regulator Attachment:** Attach a suitable two-stage pressure regulator to the cylinder valve. Ensure the regulator outlet valve is closed before opening the cylinder valve.
- **System Assembly:** Connect the regulator outlet to the reaction vessel through appropriate high-pressure tubing.

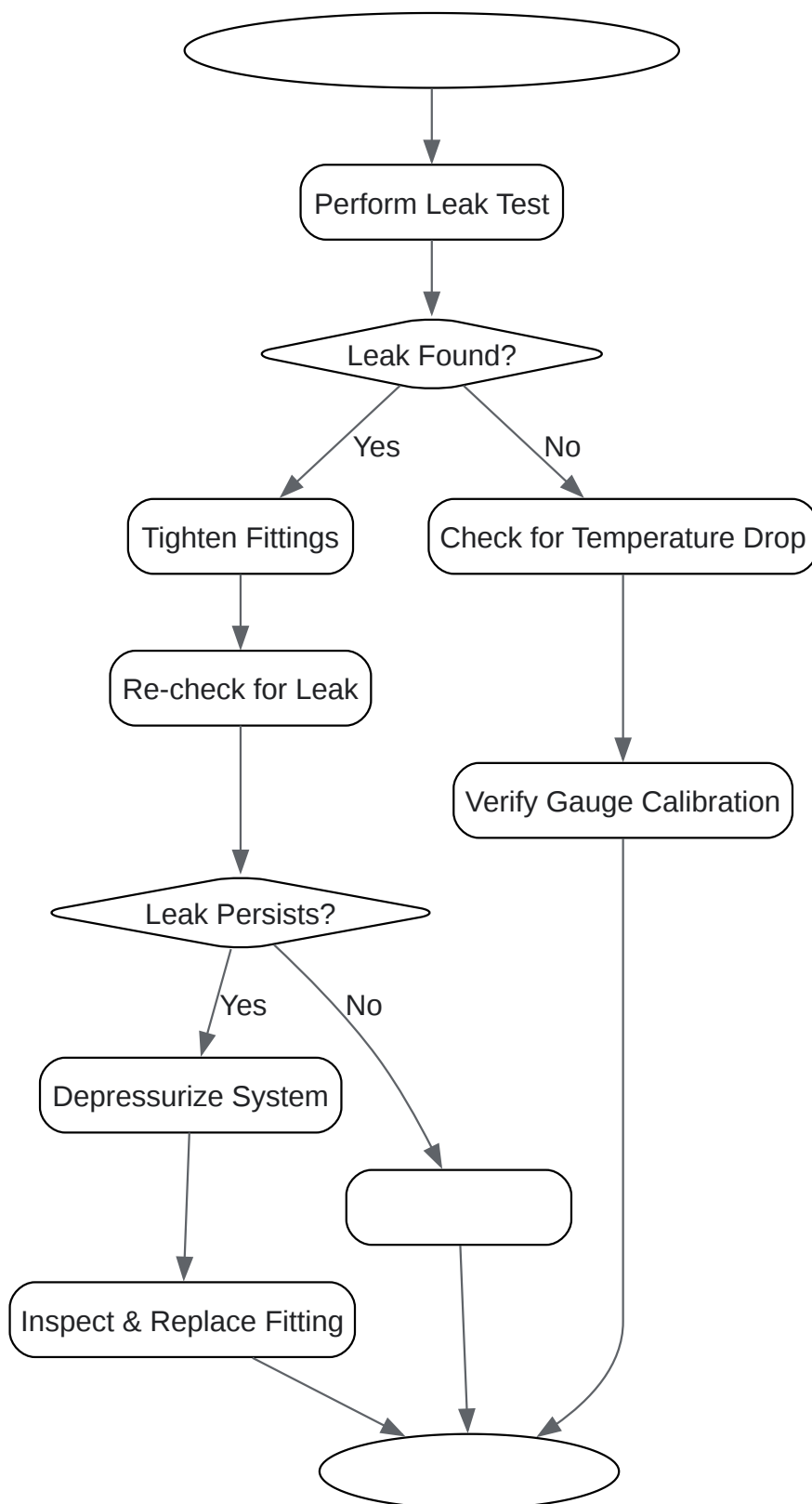
- **Leak Test (Low Pressure):** Open the cylinder valve slowly. With the regulator set to a low pressure (e.g., 10-20 psi), pressurize the system and perform a leak test on all connections.
- **System Purge:** If the experiment is air-sensitive, evacuate the system and backfill with an inert gas (e.g., nitrogen or argon) several times before introducing the **1,1,2-Trifluoroethane**.
- **Pressurization:** Slowly open the regulator outlet valve to gradually increase the pressure in the reaction vessel to the desired setpoint.
- **Monitoring:** Continuously monitor the system pressure and temperature throughout the experiment.



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Caption: Workflow for safely pressurizing a system.

Diagram: Troubleshooting Logic for System Leaks



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Caption: Decision tree for troubleshooting system leaks.

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